

# Application Note: Purification of 2-Ethyl-4-Methylbenzoic Acid by Recrystallization

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## Compound of Interest

Compound Name: 2-Ethyl-4-methylbenzoic acid

CAS No.: 1369815-07-5

Cat. No.: B3100478

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## Abstract & Introduction

**2-Ethyl-4-methylbenzoic acid** (C<sub>10</sub>H<sub>12</sub>O<sub>2</sub>) is a critical substituted benzoic acid intermediate, notably utilized in the synthesis of heterocyclic modulators for lipid synthesis pathways [1]. While often isolated as a crude precipitate following the hydrolysis of its corresponding ester, pharmaceutical-grade applications require high purity (>99.5%) to prevent downstream side reactions.

The primary challenge in purifying this compound lies in separating it from structural isomers (e.g., 2-ethyl-5-methylbenzoic acid) and unreacted starting materials. This Application Note details an optimized recrystallization protocol utilizing a binary solvent system (Ethanol/Water). This method exploits the steep solubility curve of the carboxylic acid moiety in aqueous alcohols, ensuring high recovery yields while effectively rejecting non-polar organic impurities.

## Key Chemical Properties

Property	Data	Notes
CAS Number	1369815-07-5	Verified Identifier [2]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	MW: 164.20 g/mol
Physical State	White to Off-white Solid	Crystalline
Predicted Melting Point	110–130°C	Empirical determination required per batch
Solubility Profile	Soluble in alcohols, DMSO; Insoluble in water	pH-dependent aqueous solubility

## Solvent Selection Strategy

The purification logic relies on the "Like Dissolves Like" principle, modified by temperature dependence. Substituted benzoic acids form stable dimers in non-polar solvents (like toluene) but dissociate in polar protic solvents (alcohols).

We evaluated three solvent systems based on the Hansen Solubility Parameters (HSP) relative to the target molecule:

Solvent System	Mechanism	Pros	Cons	Recommendation
Ethanol / Water	Anti-solvent Precipitation	Excellent yield; removes inorganic salts; environmentally benign.	Requires precise temperature control to avoid "oiling out."	Primary Protocol
Toluene	Temperature Gradient	Excellent for removing polar oxidation byproducts.	Lower recovery yield; toxicity concerns.	Secondary Option
Ethyl Acetate / Hexane	Polymorph Control	Good for controlling crystal habit.	Flammable; Hexane is neurotoxic.	Not Recommended

## Mechanism of Purification

The Ethanol/Water system functions via a metastable zone width manipulation. The compound is highly soluble in hot ethanol. As water (anti-solvent) is added, the dielectric constant of the medium increases, reducing the solubility of the lipophilic acid. Cooling drives the target molecule out of solution into a crystalline lattice, while impurities remain dissolved in the mother liquor.

## Detailed Recrystallization Protocol

### Materials Required<sup>[1][2][3][4][5]</sup>

- Crude **2-Ethyl-4-methylbenzoic acid** (purity >85%)
- Solvent A: Ethanol (Absolute or 95%)
- Solvent B: Deionized Water (Type II)
- Equipment: Round-bottom flask, reflux condenser, magnetic stirrer, heating mantle, vacuum filtration setup (Büchner funnel).

## Step-by-Step Methodology

### Phase 1: Dissolution

- Charge: Place 10.0 g of crude **2-ethyl-4-methylbenzoic acid** into a 250 mL round-bottom flask.
- Solvent A Addition: Add 30 mL of Ethanol.
- Heating: Equip with a reflux condenser and heat the mixture to reflux (approx. 78°C) with stirring.
- Check: If the solid does not dissolve completely, add Ethanol in 2 mL increments until a clear solution is obtained.
  - Note: If black specks (insolubles) remain, perform a hot filtration through a pre-warmed glass frit or Celite pad immediately.

## Phase 2: Nucleation & Crystallization

- Anti-Solvent Addition: While maintaining a gentle boil, slowly add hot Deionized Water (approx. 80-90°C) via the top of the condenser.
  - Endpoint: Stop adding water the moment a faint, persistent turbidity (cloudiness) appears.
  - Re-dissolution: Add 1-2 mL of Ethanol to clear the turbidity and return to a homogenous solution.
- Slow Cooling (Critical): Remove the heat source. Allow the flask to cool to room temperature undisturbed on a cork ring.
  - Science: Rapid cooling causes precipitation (trapping impurities). Slow cooling promotes crystal growth (excluding impurities).
- Ice Bath: Once at room temperature (approx. 25°C), place the flask in an ice-water bath (0-4°C) for 30 minutes to maximize yield.

## Phase 3: Isolation & Drying

- Filtration: Collect the crystals via vacuum filtration using a Büchner funnel.
- Washing: Wash the filter cake with 2 x 10 mL of cold Ethanol/Water (1:1 mixture).
  - Caution: Do not use pure ethanol for washing, as it will redissolve the product.
- Drying: Dry the solid in a vacuum oven at 45°C for 4 hours or until constant weight is achieved.

## Process Analytical Technology (PAT) & Validation

To ensure the protocol's success, the following Quality Control (QC) checks are mandatory.

### Purity Analysis (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 4.6 x 100 mm, 3.5 µm).

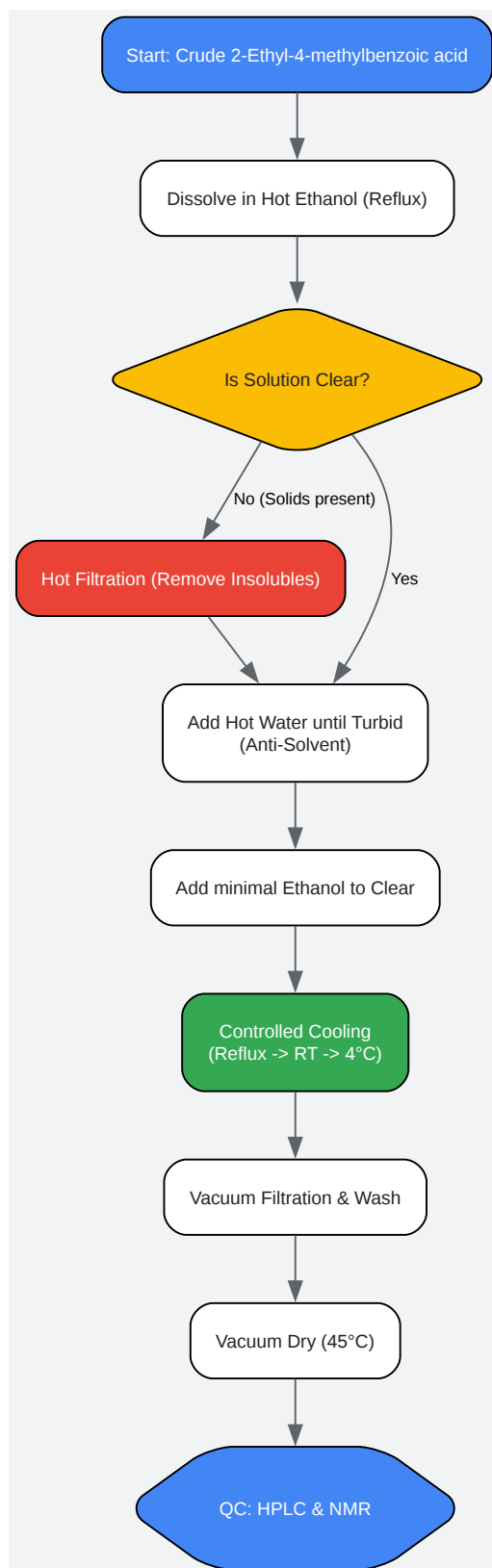
- Mobile Phase: A: 0.1% Phosphoric Acid in Water; B: Acetonitrile. Gradient 10% B to 90% B over 15 mins.
- Detection: UV at 230 nm (Benzoic acid absorption max).
- Acceptance Criteria: Area % > 99.0%.

## Structural Verification (<sup>1</sup>H-NMR)

- Solvent: DMSO-d<sub>6</sub>.
- Key Signals:
  - ~12.0-13.0 ppm (Broad singlet, 1H, -COOH)
  - ~7.7-7.8 ppm (Doublet, 1H, Ar-H ortho to COOH)
  - ~2.6 ppm (Quartet, 2H, -CH<sub>2</sub>-CH<sub>3</sub>)
  - ~2.3 ppm (Singlet, 3H, -CH<sub>3</sub>)

## Visualizing the Workflow

The following diagram illustrates the logical flow and critical decision points in the purification process.



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Figure 1: Step-by-step purification workflow for **2-ethyl-4-methylbenzoic acid**, emphasizing the critical hot filtration and nucleation steps.

## Troubleshooting Guide

Observation	Root Cause	Corrective Action
"Oiling Out" (Liquid droplets form instead of crystals)	Temperature dropped too fast or solvent mixture is too polar.	Re-heat to reflux. Add slightly more Ethanol. Cool much slower (wrap flask in towel).
Low Yield (<50%)	Too much solvent used or product is too soluble in mother liquor.	Concentrate mother liquor by rotary evaporation and repeat cooling (Second Crop).
Colored Impurities Persist	Oxidation byproducts trapped in lattice.	Add activated charcoal (1-2 wt%) during the hot dissolution step, then hot filter.

## References

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